

Hydrazobenzene: A Technical Guide to Its Solubility and Physical Characteristics

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Compound of Interest

Compound Name: **Hydrazobenzene**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **hydrazobenzene**, with a focus on its solubility profile and key physical characteristics. The information presented is intended to support research, development, and formulation activities involving this compound.

Physical and Chemical Properties

Hydrazobenzene, also known as 1,2-diphenylhydrazine, is an aromatic organic compound with the chemical formula C₁₂H₁₂N₂. It presents as a crystalline solid, with its color ranging from colorless to yellow or orange.^{[1][2]} It is a key intermediate in the synthesis of various dyes and pharmaceuticals.

Data Summary

The following tables summarize the key quantitative physical and chemical data for **hydrazobenzene**.

Table 1: Physical Properties of **Hydrazobenzene**

Property	Value	Source(s)
Molecular Weight	184.24 g/mol	[3]
Melting Point	123-126 °C (decomposes)	[4][5]
Boiling Point	293 °C at 760 mmHg	[2][6]
Density	1.158 g/cm ³ at 16 °C	[2]
Appearance	Colorless to yellow or orange crystalline solid	[1][2]

Table 2: Solubility of **Hydrazobenzene**

Solvent	Quantitative Solubility	Qualitative Description	Source(s)
Water	221 mg/L at 25 °C	Practically insoluble	[6]
Ethanol	Data not available	Very soluble	[3][7][8]
Acetone	Data not available	Soluble	[1]
Benzene	Data not available	Slightly soluble	[3][7][8]
Deuterated Dimethyl Sulfoxide	Data not available	Slightly soluble	[7]
Acetic Acid	Data not available	Insoluble	[3][7]

Note: While extensive searches were conducted, precise quantitative solubility data for **hydrazobenzene** in many common organic solvents is not readily available in the cited literature. The qualitative descriptions are based on recurring statements in chemical databases and reports.

Experimental Protocols

This section outlines the general methodologies for determining the key physical properties of **hydrazobenzene** cited in this guide.

Determination of Melting Point

The melting point of **hydrazobenzene** can be determined using a standard capillary melting point apparatus (e.g., Mel-Temp) or a Thiele tube.

Methodology:

- A small, finely powdered sample of **hydrazobenzene** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the apparatus alongside a calibrated thermometer.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- For a pure substance, the melting range should be narrow, typically within 1-2 °C.

Determination of Solubility

The solubility of **hydrazobenzene** in various solvents can be determined by the isothermal saturation method.

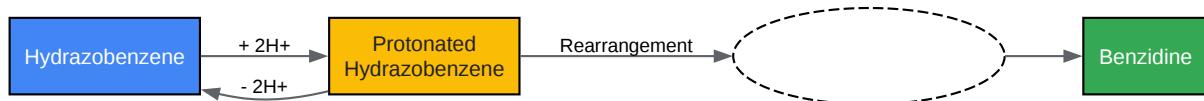
Methodology:

- An excess amount of solid **hydrazobenzene** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated (e.g., using a magnetic stirrer or shaker bath) at a constant temperature until equilibrium is reached, meaning no more solid dissolves. This may take several hours.

- Once equilibrium is established, the undissolved solid is separated from the solution by filtration or centrifugation.
- A known volume of the saturated solution is carefully removed.
- The amount of dissolved **hydrazobenzene** in the aliquot is quantified using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry, by comparing the response to a calibration curve prepared with known concentrations of **hydrazobenzene**.
- The solubility is then expressed in terms of mass per unit volume (e.g., g/100 mL) or mass per unit mass of solvent (e.g., g/100 g).

Benzidine Rearrangement: A Key Reaction Pathway

Hydrazobenzene is well-known for undergoing the benzidine rearrangement, an important acid-catalyzed intramolecular rearrangement reaction to form benzidine (4,4'-diaminobiphenyl) and other related products. This reaction is a classic example of a[2][2]-sigmatropic rearrangement.



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Caption: The acid-catalyzed benzidine rearrangement of **hydrazobenzene**.

This guide provides a foundational understanding of the solubility and physical characteristics of **hydrazobenzene**. For specific applications, it is recommended that these properties be determined experimentally under the conditions relevant to the intended use.

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